

Barium Bromide Dihydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *BARIUM BROMIDE DIHYDRATE*

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This guide provides an in-depth exploration of **barium bromide dihydrate** ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$), a compound of significant historical importance and continued relevance in various scientific domains. Tailored for researchers, scientists, and drug development professionals, this document delves into the compound's discovery, its pivotal role in the history of science, its physicochemical properties, and detailed protocols for its synthesis and handling.

Introduction: The Enduring Significance of an Alkaline Earth Halide

Barium bromide, an inorganic salt, exists as a white crystalline solid that is highly soluble in water.^{[1][2]} It is commonly found in its dihydrate form, $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$.^{[3][4]} While not as commercially prevalent as other barium salts, its unique properties have cemented its place in the annals of scientific discovery and it continues to be a valuable reagent in modern chemistry.^{[5][6]} Its primary historical significance lies in its crucial role in the groundbreaking work of Marie Curie and her isolation of radium, a feat that fundamentally altered our understanding of atomic structure and radioactivity.^{[5][6][7]}

A Journey Through Time: The Discovery and History of Barium Bromide

The story of barium bromide is intrinsically linked to the discovery of its constituent elements. Barium (Ba) was first identified as a new element in 1772 by Swedish chemist Carl Wilhelm Scheele, who distinguished its oxide, baryta, from lime.[8][9] The elemental metal was later isolated in 1808 by Sir Humphry Davy in England through the electrolysis of molten barium salts.[10][11][12] Bromine (Br) was discovered in 1825 and 1826 by Antoine Jérôme Balard and Leopold Gmelin.[5]

While a definitive "eureka" moment for the first synthesis of barium bromide is not precisely documented, its preparation is understood to have occurred in the early 19th century. This period saw a surge in the investigation of alkaline earth metals and their halides following Davy's successful isolations.[3][13][14] The straightforward neutralization reaction required for its synthesis would have been accessible to chemists of that era.

The most celebrated chapter in the history of barium bromide began in the late 19th and early 20th centuries with the pioneering research of Marie Curie.[5] In her quest to isolate radium from pitchblende, she devised a process of fractional crystallization.[6][15] Radium and barium, being in the same group on the periodic table, share similar chemical properties, making their separation exceptionally challenging. Curie ingeniously exploited the slight difference in solubility between radium bromide and barium bromide.[6] By repeatedly dissolving and recrystallizing the mixture, she was able to progressively enrich the radium in the crystals, as radium bromide is less soluble than barium bromide in the solution.[6] This painstaking process was instrumental in obtaining pure radium salts, which led to a second Nobel Prize for Curie, this time in Chemistry in 1911, for the discovery of radium and polonium.[8]

Physicochemical Properties of Barium Bromide and its Dihydrate

Barium bromide is an ionic compound that forms a white, crystalline powder.[16] The anhydrous form is hygroscopic, readily absorbing moisture from the air to form the dihydrate.[3][16]

Property	Barium Bromide (Anhydrous)	Barium Bromide Dihydrate
Chemical Formula	BaBr ₂	BaBr ₂ ·2H ₂ O
Molar Mass	297.14 g/mol [3]	333.17 g/mol
Appearance	White solid[3]	White crystalline powder/lumps
Density	4.78 g/cm ³ [3]	3.58 g/cm ³ [3]
Melting Point	857 °C (1,575 °F; 1,130 K)[3]	Decomposes at 75°C, loses H ₂ O[13]
Boiling Point	1,835 °C (3,335 °F; 2,108 K)[3]	Not applicable
Solubility in Water	92.2 g/100 mL (0°C)[3]	Soluble[6]
Crystal Structure	Orthorhombic, PbCl ₂ -type[3]	-

Experimental Protocols

Synthesis of Barium Bromide Dihydrate

The synthesis of **barium bromide dihydrate** is a straightforward acid-base neutralization reaction. The choice of barium precursor can be either barium carbonate or barium sulfide.[3]

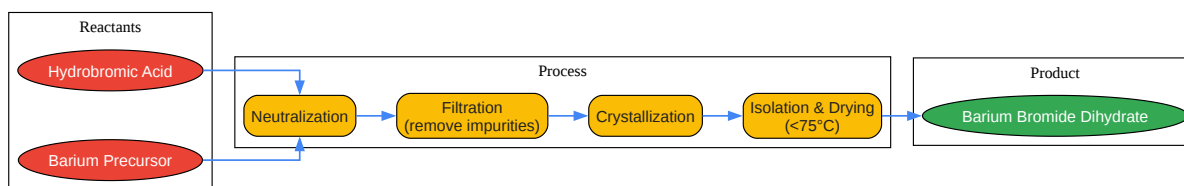
Materials:

- Barium Carbonate (BaCO₃) or Barium Sulfide (BaS)
- Hydrobromic Acid (HBr), 48% aqueous solution
- Distilled water
- Beakers
- Stirring rod
- Heating plate
- Filtration apparatus (e.g., Buchner funnel, filter paper)

- Crystallizing dish
- Drying oven

Step-by-Step Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, carefully measure a stoichiometric amount of barium carbonate or barium sulfide and place it in a beaker.
- **Acid Addition:** Slowly and with constant stirring, add a slight excess of 48% hydrobromic acid to the beaker. The reaction with barium carbonate will produce effervescence due to the release of carbon dioxide gas, while the reaction with barium sulfide will produce hydrogen sulfide gas, which is toxic and has a characteristic rotten egg smell. Extreme caution and an efficient fume hood are mandatory for the latter.
 - $\text{BaCO}_3 + 2\text{HBr} \rightarrow \text{BaBr}_2 + \text{H}_2\text{O} + \text{CO}_2$ [3]
 - $\text{BaS} + 2\text{HBr} \rightarrow \text{BaBr}_2 + \text{H}_2\text{S}$ [3]
- **Completion of Reaction:** Continue stirring until the reaction ceases. If using barium carbonate, this will be when the effervescence stops. Gently heat the solution to ensure the reaction goes to completion and to expel any dissolved gases.
- **Filtration:** Filter the resulting solution while hot to remove any unreacted starting material or impurities.
- **Crystallization:** Transfer the clear filtrate to a crystallizing dish. Allow the solution to cool slowly to room temperature. **Barium bromide dihydrate** crystals will precipitate out of the solution. To increase the yield, the solution can be further concentrated by gentle heating before cooling.
- **Isolation and Drying:** Collect the crystals by filtration. Wash the crystals with a small amount of cold distilled water to remove any remaining soluble impurities. Dry the crystals in a drying oven at a temperature below 75°C to avoid dehydration to the anhydrous form.[13] Heating to 120°C will yield the anhydrous salt.[3][10]



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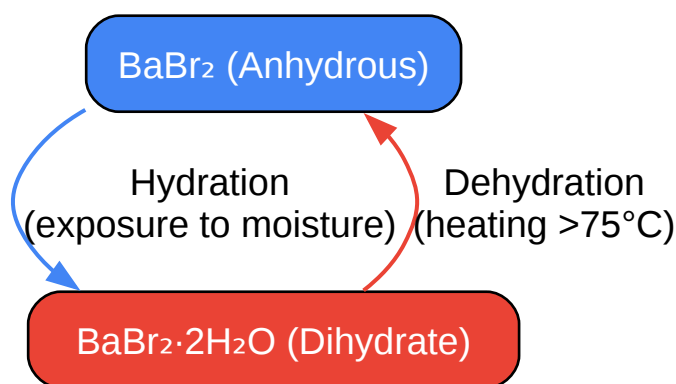
Caption: Workflow for the synthesis of **barium bromide dihydrate**.

Safety and Handling

Barium bromide, like other soluble barium salts, is toxic upon ingestion or inhalation.[3] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this compound.[11][12][14] All work should be conducted in a well-ventilated area or a fume hood to avoid the inhalation of dust.[12][14] In case of accidental contact with skin or eyes, the affected area should be rinsed immediately with copious amounts of water.[12] If ingested, seek immediate medical attention.[12]

Logical Relationships: Anhydrous vs. Dihydrate Forms

The relationship between the anhydrous and dihydrate forms of barium bromide is a reversible process governed by temperature.



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Caption: The reversible relationship between anhydrous and dihydrate forms of barium bromide.

Conclusion

Barium bromide dihydrate is a compound with a rich history that continues to be relevant in chemical synthesis and research. Its story is a testament to the incremental nature of scientific discovery, from the initial identification of its constituent elements to its pivotal application in one of the most significant scientific achievements of the 20th century. A thorough understanding of its properties, synthesis, and safe handling is essential for its continued use in advancing scientific knowledge.

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